

CZL80 solubility in DMSO and aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CZL80

Cat. No.: B15587028

[Get Quote](#)

Technical Support Center: CZL80

Welcome to the technical support center for **CZL80**. This resource is designed for researchers, scientists, and drug development professionals to provide clear and concise information on the solubility of **CZL80** in DMSO and aqueous solutions. Below you will find troubleshooting guides and frequently asked questions (FAQs) to assist you in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **CZL80**?

A1: For preparing a high-concentration stock solution, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **CZL80** is highly soluble in DMSO.

Q2: What is the maximum solubility of **CZL80** in DMSO?

A2: The solubility of **CZL80** in DMSO is reported to be at least 200 mg/mL, which is equivalent to 545.87 mM.^[1] It is important to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.^[1]

Q3: How should I prepare **CZL80** for in vitro cell-based assays?

A3: For in vitro experiments, it is standard practice to first dissolve **CZL80** in DMSO to create a concentrated stock solution. This stock solution is then further diluted with your aqueous cell culture medium to the final desired concentration. To avoid cellular toxicity from the solvent, the

final concentration of DMSO in the cell culture medium should be kept low, typically at 0.1%.[\[2\]](#)
[\[3\]](#)

Q4: How can I prepare **CZL80** for in vivo animal studies?

A4: Due to the low aqueous solubility of **CZL80**, direct dissolution in saline or phosphate-buffered saline (PBS) is not recommended for in vivo administration. Published studies have successfully used co-solvent systems to administer **CZL80** to mice. Two commonly reported formulations are:

- A mixture of propylene glycol, ethanol, and water in a 5:1:4 ratio.
- A solution of 2% DMSO in saline.[\[1\]](#)

Q5: My **CZL80** is precipitating when I dilute my DMSO stock solution into an aqueous buffer. What can I do?

A5: Precipitation upon dilution of a DMSO stock into an aqueous buffer is a common issue for hydrophobic compounds. Please refer to the troubleshooting guide below for detailed steps to address this.

Q6: How should I store my **CZL80** solutions?

A6: For powdered **CZL80**, storage at -20°C for up to 3 years is recommended.[\[1\]](#) Once dissolved in a solvent, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Solubility Data

The following table summarizes the known solubility of **CZL80** in various solvents.

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	≥ 200 mg/mL[1]	545.87 mM	Use of fresh, anhydrous DMSO is recommended.[1]
0.1N NaOH(aq)	Soluble[4]	Not specified	
Water	Insoluble	Not applicable	
Ethanol	Not specified	Not specified	

Molecular Weight of **CZL80**: 366.39 g/mol

Experimental Protocols

Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **CZL80** in DMSO.

Materials:

- **CZL80** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculate the required mass of **CZL80**:
 - To prepare 1 mL of a 100 mM stock solution, you will need:

- $\text{Mass (mg)} = 100 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 366.39 \text{ g/mol} * 1000 \text{ mg/g} = 36.64 \text{ mg}$
- Weigh **CZL80**:
 - Carefully weigh out 36.64 mg of **CZL80** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **CZL80** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the **CZL80** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Ensure the solution is clear before proceeding.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes and store at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[\[1\]](#)

Preparation of an In Vivo Formulation (2% DMSO in Saline)

This protocol is adapted from published studies for the preparation of a dosing solution for animal experiments.[\[1\]](#)

Materials:

- **CZL80** powder
- Anhydrous, high-purity DMSO
- Sterile saline solution (0.9% NaCl)
- Sterile tubes

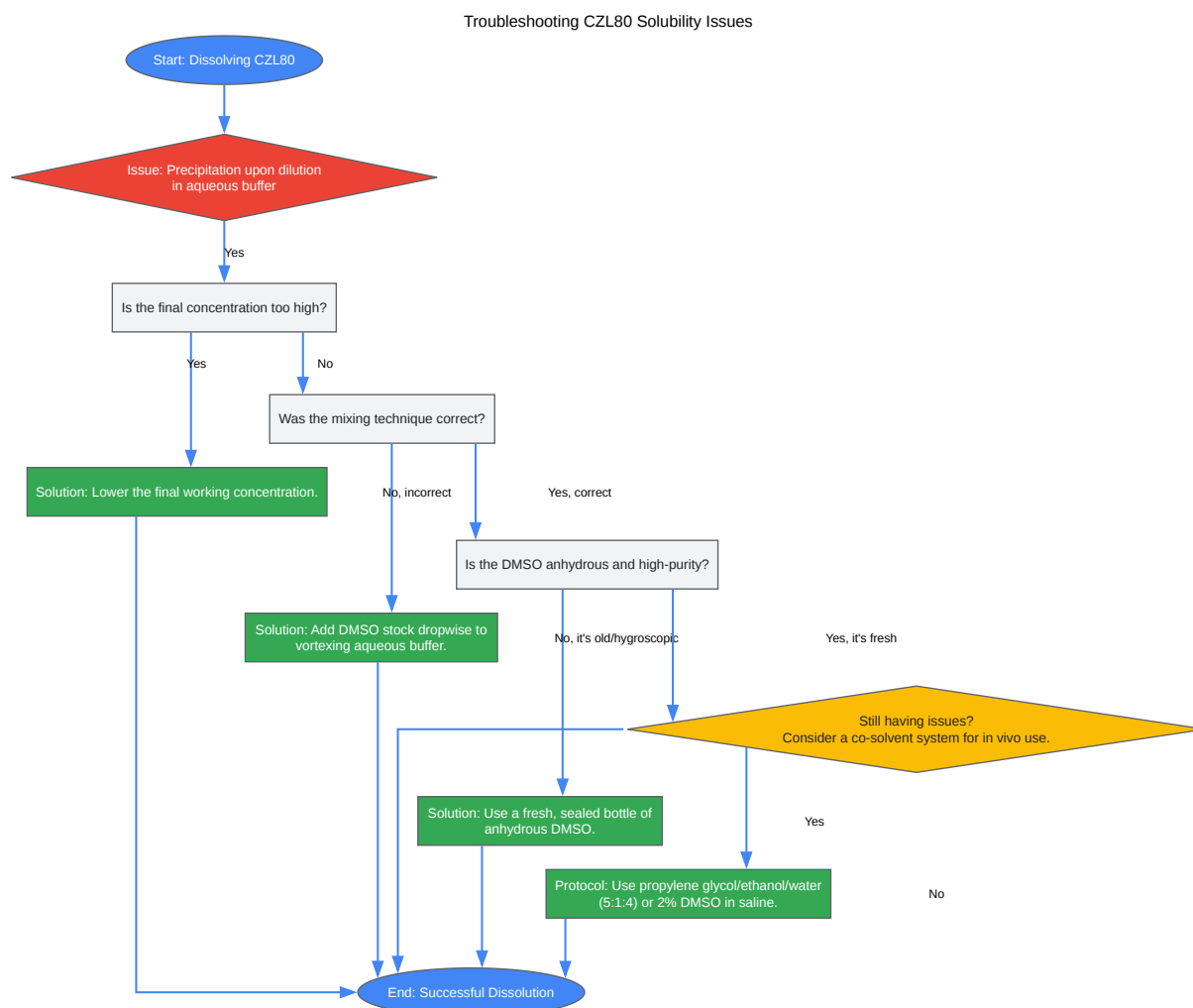
- Vortex mixer

Procedure:

- Prepare a concentrated stock solution of **CZL80** in DMSO. For example, prepare a 50 mg/mL stock solution by dissolving 50 mg of **CZL80** in 1 mL of DMSO.
- Calculate the required volume of the DMSO stock solution. For a final desired concentration of 1 mg/mL in a 2% DMSO/saline solution:
 - You will need 20 µL of the 50 mg/mL DMSO stock for every 1 mL of final dosing solution.
- Prepare the final dosing solution:
 - In a sterile tube, add 980 µL of sterile saline.
 - While vortexing the saline, slowly add 20 µL of the 50 mg/mL **CZL80** stock solution.
 - Continue to vortex for a few minutes to ensure the solution is homogenous. The final solution will contain 1 mg/mL of **CZL80** in 2% DMSO and 98% saline.

Troubleshooting Guide

This guide provides solutions to common issues encountered when working with **CZL80** solutions.



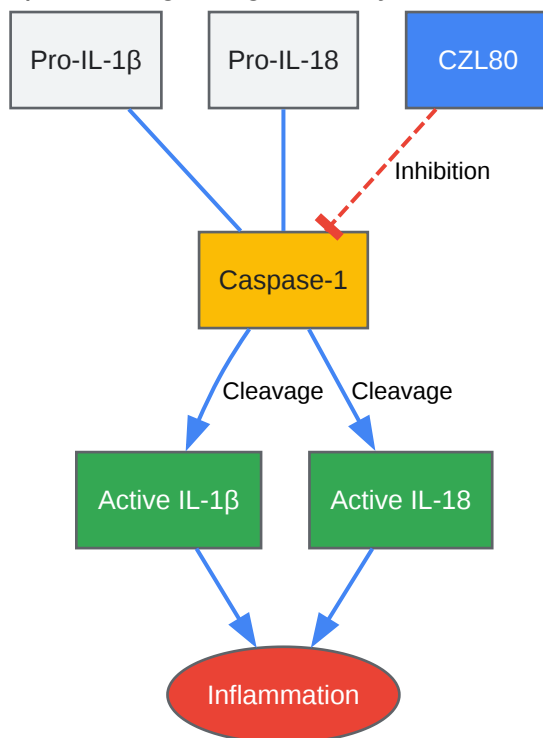
[Click to download full resolution via product page](#)

Figure 1. A flowchart for troubleshooting common solubility issues with **CZL80**.

Signaling Pathways and Experimental Workflows

The primary mechanism of action for **CZL80** is the inhibition of Caspase-1. The following diagram illustrates the simplified signaling pathway involving Caspase-1 that **CZL80** targets.

Simplified Caspase-1 Signaling Pathway and Inhibition by CZL80



[Click to download full resolution via product page](#)

Figure 2. **CZL80** inhibits Caspase-1, preventing the cleavage and activation of pro-inflammatory cytokines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. axonmedchem.com [axonmedchem.com]

- To cite this document: BenchChem. [CZL80 solubility in DMSO and aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587028#czl80-solubility-in-dms0-and-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com